

The Discovery and Isolation of Enaminomycin C from *Streptomyces baarnensis*: A Technical Guide

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Compound of Interest

Compound Name: *Enaminomycin C*

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Authored for researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Enaminomycin C**, an antibiotic produced by *Streptomyces baarnensis*.

Abstract

Enaminomycin C, a novel antibiotic, was discovered and isolated from the culture broth of *Streptomyces baarnensis* strain No. 13120.[1][2] This compound, along with its co-metabolites Enaminomycin A and B, belongs to the epoxy quinone family of antibiotics.[3] The structure of **Enaminomycin C** has been determined as 2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo[2.4.1]hept-3-ene-3-carboxylic acid.[4] This guide details the fermentation process for its production, the comprehensive methodology for its extraction and purification, and its key physico-chemical and biological properties.

Discovery and Producing Organism

The producing microorganism, strain No. 13120, was identified as *Streptomyces baarnensis* and subsequently designated as *S. baarnensis* No. 13120.[1][2] The discovery of Enaminomycins A, B, and C was the result of screening for new antibiotics from streptomycete culture broths.[1][2]

Fermentation Protocol

The production of **Enaminomycin C** was achieved through conventional submerged culture techniques.

2.1. Culture Medium and Conditions

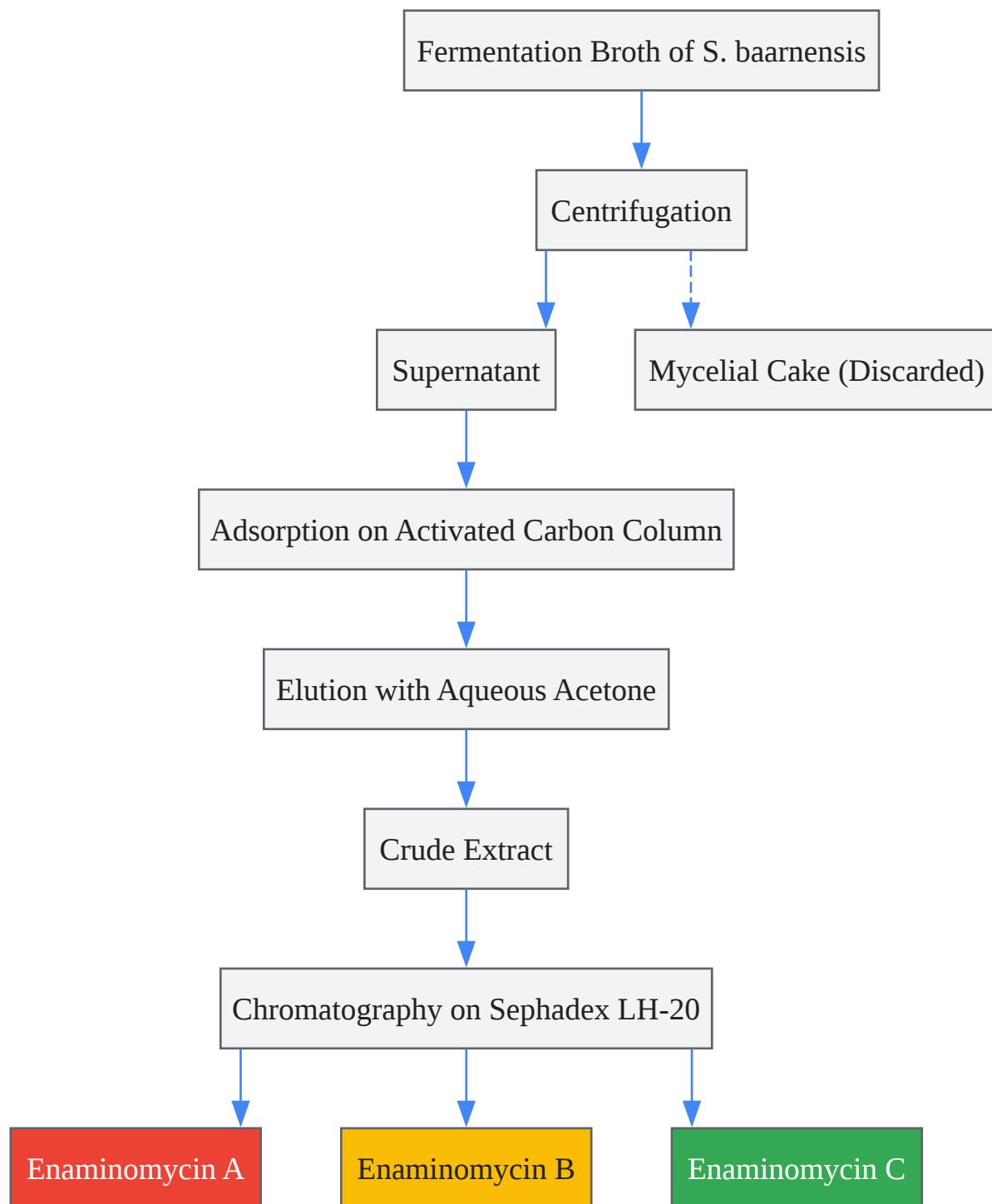
- Fermentor: 30-liter jar fermentor[1][2]
- Cultivation: Submerged culture[1][2]

(Note: The specific composition of the fermentation medium, such as carbon and nitrogen sources, mineral salts, and growth factors, as well as fermentation parameters like temperature, pH, and aeration rate, were not detailed in the available literature.)

Isolation and Purification Workflow

The isolation of **Enaminomycin C** from the fermentation broth is a multi-step process involving centrifugation, adsorption chromatography, and size-exclusion chromatography.[1][2]

Workflow for **Enaminomycin C** Isolation



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Caption: Isolation and purification workflow for Enaminomycins.

3.1. Detailed Experimental Protocols

Step 1: Removal of Mycelia The culture broth is centrifuged to separate the supernatant containing the dissolved antibiotics from the mycelial cake.[1][2]

Step 2: Adsorption Chromatography

- Adsorbent: Activated carbon column.[1][2]
- Procedure: The supernatant from the centrifugation step is passed through the activated carbon column, where the Enaminomycins are adsorbed.[1][2]

Step 3: Elution

- Eluent: Aqueous acetone.[1][2]
- Procedure: The adsorbed antibiotics are eluted from the activated carbon column with aqueous acetone to yield a crude extract.[1][2]

Step 4: Separation of Enaminomycins

- Chromatography: Size-exclusion chromatography.[1][2]
- Stationary Phase: Sephadex LH-20 column.[1][2]
- Procedure: The crude extract is applied to the Sephadex LH-20 column to separate Enaminomycins A, B, and C from each other.[1][2]

Structural Elucidation and Physico-Chemical Properties

The structure of **Enaminomycin C** was determined through analysis of its NMR spectrum and other physico-chemical properties.[4]

Table 1: Physico-Chemical Properties of **Enaminomycin C**

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₅	[3]
Chemical Structure	2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo[2.4.0]hept-3-ene-3-carboxylic acid	[4]
Chemical Class	Epoxy quinone	[3]
Functional Groups	Epoxy, Primary Amine, Carboxylic Acid	[3]

Biological Activity

Enaminomycin C exhibits weak activity against both Gram-positive and Gram-negative bacteria.[3] In contrast, Enaminomycin A, the most potent of the three, shows activity against both types of bacteria and also demonstrates cytostatic effects on L1210 mouse leukemia cells in vitro.[3]

Table 2: Comparative Biological Activity of Enaminomycins

Compound	Activity against Gram-positive Bacteria	Activity against Gram-negative Bacteria	Cytostatic Effect (L1210 cells)	Reference
Enaminomycin A	Active	Active	Active	[3]
Enaminomycin B	Weakly Active	Weakly Active	Not Reported	[3]
Enaminomycin C	Weakly Active	Weakly Active	Not Reported	[3]

Conclusion

This technical guide has synthesized the available information on the discovery and isolation of **Enaminomycin C** from *Streptomyces baarnensis*. The detailed protocols for fermentation and purification, along with the summarized physico-chemical and biological data, provide a comprehensive resource for researchers in the fields of natural product chemistry and antibiotic

drug discovery. Further research could focus on optimizing the fermentation conditions to improve the yield of **Enaminomycin C** and on exploring its potential as a lead compound for the development of new therapeutic agents.

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